

An In-depth Technical Guide to 2-Methylpentane-1,5-diamine

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Compound of Interest

Compound Name: *1,5-Diamino-2-methylpentane*

Cat. No.: *B097949*

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This technical guide provides a comprehensive overview of 2-methylpentane-1,5-diamine, a versatile aliphatic diamine. The information is curated for researchers, scientists, and professionals in drug development, offering insights into its chemical identity, physicochemical properties, synthesis, and potential applications.

Chemical Identity

The nomenclature and structural identifiers for this compound are crucial for accurate scientific communication and database searches.

IUPAC Name: 2-Methylpentane-1,5-diamine[1]

Synonyms:

- **1,5-Diamino-2-methylpentane**[1]
- 2-Methyl-1,5-pentanediamine[2]
- 2-Methylpentamethylenediamine[2][3]
- Dytek A (trade name)[1][3]

CAS Number: 15520-10-2[1]

Molecular Formula: C₆H₁₆N₂[2]

Molecular Weight: 116.20 g/mol

Chemical Structure:

Caption: 2D structure of 2-Methylpentane-1,5-diamine.

Physicochemical Properties

A summary of the key physicochemical properties of 2-methylpentane-1,5-diamine is presented in the table below. These properties are essential for its handling, application, and process development.

Property	Value	Reference
Physical State	Colorless to pale yellow liquid	[2]
Odor	Strong amine odor	[2]
Boiling Point	192-193 °C	[3]
Melting Point	-7.15 °C (estimate)	
Density	0.86 g/mL at 25 °C	
Solubility in Water	Miscible	[4]
Vapor Pressure	130 mmHg at 135 °C	
Refractive Index	n _{20/D} 1.459	
Flash Point	83 °C (181.4 °F)	[3]
pK _{a1}	10.0	[4]
pK _{a2}	11.2	[4]

Spectral Data

While detailed spectral assignments for 2-methylpentane-1,5-diamine are not readily available in public databases, general characteristics can be inferred from its structure.

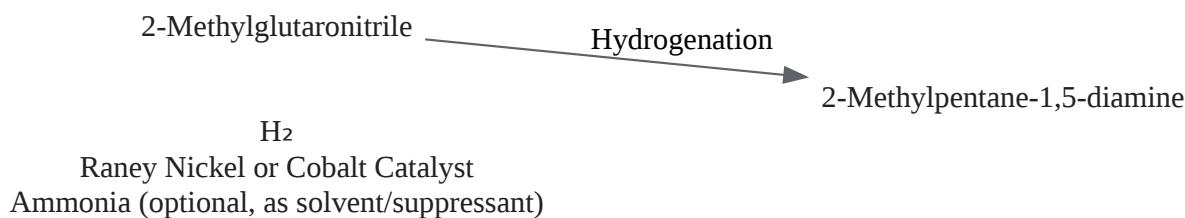
- ^1H NMR: The spectrum is expected to show complex multiplets for the methylene and methine protons, and a broad singlet for the amine protons.
- ^{13}C NMR: The spectrum should display distinct signals for the five unique carbon atoms in the aliphatic chain and the methyl group.
- FT-IR: Characteristic peaks would include N-H stretching vibrations (around 3300-3500 cm^{-1}), C-H stretching (around 2850-2960 cm^{-1}), and N-H bending vibrations (around 1590-1650 cm^{-1}).
- Mass Spectrometry: The mass spectrum is available through the NIST WebBook.^[5] The fragmentation pattern would likely involve the loss of amino and alkyl fragments.

Experimental Protocols

Synthesis

A common industrial synthesis of 2-methylpentane-1,5-diamine involves the hydrogenation of 2-methylglutaronitrile.^{[3][6]} While specific laboratory-scale protocols are not widely published, a general procedure based on patent literature is outlined below.

Reaction Scheme:



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Caption: Synthesis of 2-methylpentane-1,5-diamine.

Procedure Outline (based on industrial processes):^[7]

- Catalyst Preparation: A highly dispersed nickel or cobalt catalyst, such as Raney nickel, is typically used.
- Hydrogenation: The reaction is carried out in a high-pressure reactor. 2-Methylglutaronitrile is subjected to hydrogenation at elevated temperatures and pressures. The reaction may be performed in stages with varying temperature and pressure to optimize yield and selectivity. [7] The use of ammonia as a solvent can help to suppress the formation of secondary and tertiary amines.
- Work-up and Purification: After the reaction is complete, the catalyst is filtered off. The resulting mixture is then purified by fractional distillation to isolate the 2-methylpentane-1,5-diamine.

Analysis

Gas chromatography (GC) is a suitable method for analyzing the purity of 2-methylpentane-1,5-diamine and monitoring reaction progress. A patent describes the use of a 50' UCW-98 column with a temperature program from 80°C to 240°C for the analysis of the reaction mixture.

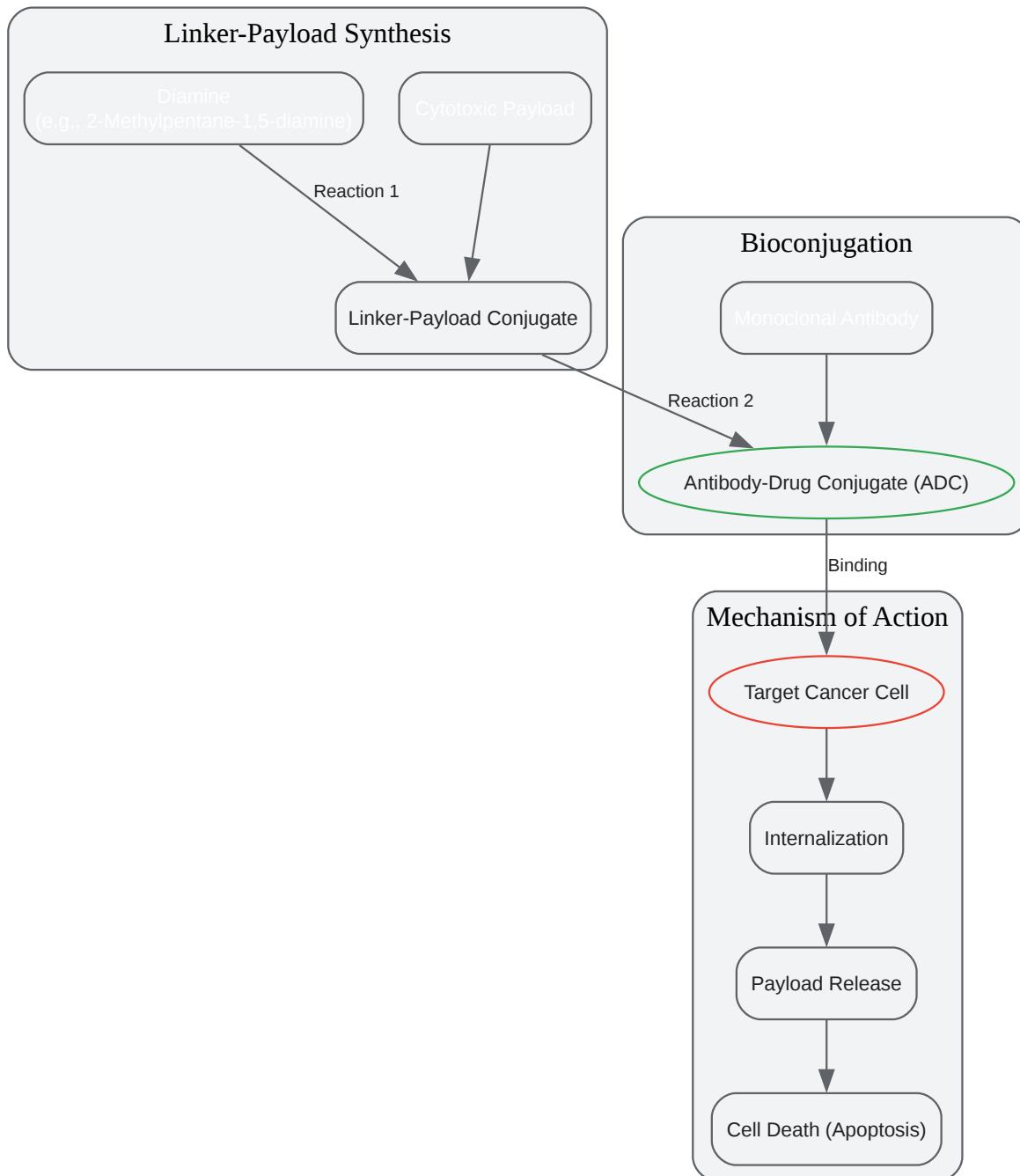
Applications in Research and Drug Development

While the primary applications of 2-methylpentane-1,5-diamine are in the polymer and materials industry as a monomer and curing agent, its chemical structure as an aliphatic diamine provides potential utility in drug development, particularly as a linker or scaffold.[3][8]

Role as a Chemical Linker

Aliphatic diamines are frequently used as linkers in the design of various bioconjugates, including antibody-drug conjugates (ADCs).[8] The two primary amine groups offer reactive handles for covalent attachment to other molecules.

The general workflow for utilizing a diamine linker in the synthesis of an ADC is depicted below.



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Caption: Conceptual workflow of a diamine as a linker in an ADC.

In this conceptual workflow, one amine group of the diamine can be reacted with a cytotoxic drug (payload), while the other amine group can be modified to react with a monoclonal antibody. This creates a targeted delivery system where the toxic payload is selectively delivered to cancer cells recognized by the antibody.

Diamines as Scaffolds in Medicinal Chemistry

The diamine motif is a common feature in many biologically active compounds and approved drugs. The two amine groups can serve as key pharmacophoric features or as points for diversification in the synthesis of compound libraries for drug discovery. While there is no specific information on the biological activity of 2-methylpentane-1,5-diamine itself, its structural features are relevant to the broader field of medicinal chemistry. Amines are prevalent in many neurotransmitters and other biologically important molecules.^[9]

Safety and Handling

2-Methylpentane-1,5-diamine is a corrosive and toxic substance. It can cause severe skin burns and eye damage, and is harmful if swallowed or inhaled.^[3] Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this compound. It should be stored in a well-ventilated area, away from heat and incompatible materials. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Methylpentane-1,5-diamine is a well-characterized aliphatic diamine with significant applications in industrial chemistry. For researchers in drug development, its utility lies in its potential as a versatile building block, either as a linker for bioconjugation or as a scaffold for the synthesis of new chemical entities. Further research into its specific biological activities and applications in medicinal chemistry could unveil new opportunities for this compound.

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